

# SW033291: A Novel Therapeutic Candidate for Metabolic Diseases

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An In-depth Technical Guide on the Applications of **SW033291** in Preclinical Metabolic Disease Models

### Introduction

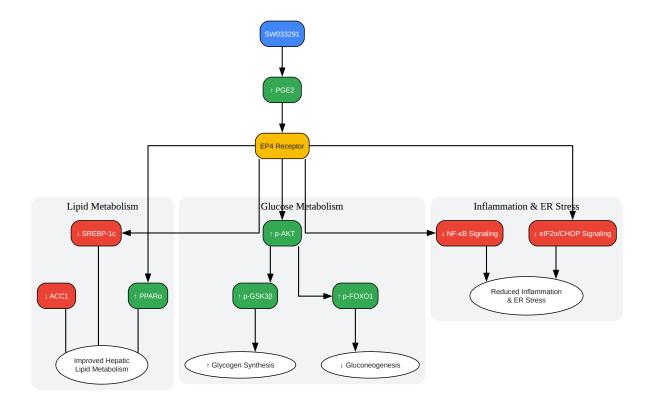
Metabolic diseases, including type 2 diabetes mellitus (T2DM), represent a growing global health crisis. **SW033291**, a potent and selective inhibitor of 15-hydroxyprostaglandin dehydrogenase (15-PGDH), is emerging as a promising therapeutic agent. By blocking the degradation of prostaglandin E2 (PGE2), **SW033291** elevates local PGE2 levels, thereby modulating various physiological processes, including tissue regeneration, inflammation, and metabolic homeostasis. This guide provides a comprehensive overview of the preclinical applications of **SW033291** in metabolic disease models, with a focus on its molecular mechanisms, supported by quantitative data and detailed experimental protocols.

## **Mechanism of Action**

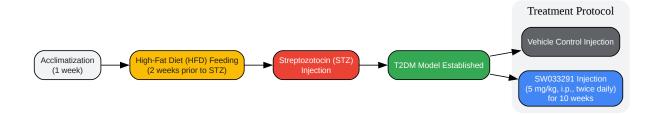
**SW033291** exerts its therapeutic effects by inhibiting the enzyme 15-PGDH, which is the key enzyme responsible for the degradation of prostaglandins, particularly PGE2. This inhibition leads to an increase in the local concentration of PGE2, which then activates downstream signaling pathways through its receptors (EP1-4). In the context of metabolic diseases, the PGE2/EP4 signaling axis has been shown to play a crucial role in improving insulin sensitivity, reducing inflammation, and ameliorating hepatic steatosis.











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